

An In-depth Technical Guide to the Physical Properties of trans-8-Hexadecene

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Compound of Interest

Compound Name: *trans-8-Hexadecene*

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Introduction

Trans-8-Hexadecene, also known as (E)-8-Hexadecene, is an unsaturated hydrocarbon with the chemical formula $C_{16}H_{32}$.^{[1][2]} As a long-chain alkene, its physical properties are of interest in various fields, including organic synthesis, materials science, and as a potential component in complex mixtures such as fuels and lubricants. This technical guide provides a comprehensive overview of the known and estimated physical properties of **trans-8-Hexadecene**, supported by data from related isomers and the corresponding alkane, n-hexadecane. Due to a lack of extensive experimental data for **trans-8-Hexadecene** specifically, this guide also includes data for the more extensively studied 1-hexadecene to provide a valuable comparative reference.

Molecular and Chemical Identity

Identifier	Value
IUPAC Name	(E)-hexadec-8-ene ^[1]
Synonyms	trans-8-Hexadecene, (8E)-8-Hexadecene ^{[1][2]}
Molecular Formula	$C_{16}H_{32}$ ^{[1][2]}
Molecular Weight	224.42 g/mol ^[1]
CAS Number	74533-91-8 ^[1]

Tabulated Physical Properties

The following tables summarize the available quantitative data for the physical properties of **trans-8-Hexadecene** and its related compounds. It is important to note that specific experimental data for **trans-8-Hexadecene** is limited, and therefore, data for its isomer, 1-hexadecene, and its corresponding saturated alkane, n-hexadecane, are provided for comparison and estimation.

Table 1: Key Physical Properties of Hexadecene Isomers and n-Hexadecane

Property	trans-8-Hexadecene (Estimated)	1-Hexadecene (Experimental)	n-Hexadecane (Experimental)
Boiling Point	~284 °C	284.4 °C[3]	287 °C[4]
Melting Point	Not available	4.1 °C[3]	18 °C[4]
Density	~0.78 g/cm ³ at 20°C	0.7811 g/cm ³ at 20°C[3]	0.773 g/cm ³ at 20°C[5]
Refractive Index	~1.44 at 20°C	1.4412 at 20°C[3]	1.4345 at 20°C[6]
Viscosity	Not available	3.55 cSt (SUS)[3]	3.03 mPa·s at 25°C[7]

Table 2: General Physical Properties of Alkenes

Property	General Trend
Physical State	C ₅ -C ₁₇ alkenes are typically liquids at room temperature.
Solubility	Insoluble in water; soluble in nonpolar organic solvents.
Boiling Point	Increases with molecular mass. Straight-chain alkenes have higher boiling points than branched isomers.
Melting Point	Increases with molecular mass. Trans isomers generally have higher melting points than cis isomers due to better crystal packing.
Density	Generally less dense than water.

Experimental Protocols

While specific experimental protocols for **trans-8-Hexadecene** are not readily available in the literature, the following are standard methodologies for determining the key physical properties of liquid hydrocarbons.

Determination of Boiling Point

The boiling point of a liquid can be determined using several methods, including:

- **Simple Distillation:** The sample is heated in a distillation apparatus at atmospheric pressure. The temperature at which the liquid boils and its vapor condenses is recorded as the boiling point.
- **Ebulliometry:** This technique involves using an ebulliometer, which measures the boiling point of a liquid by maintaining equilibrium between the liquid and vapor phases.

Determination of Melting Point

For substances that are solid at or near room temperature, the melting point can be determined by:

- **Capillary Tube Method:** A small amount of the solidified sample is placed in a capillary tube and heated in a melting point apparatus. The temperature range over which the sample melts is observed.
- **Differential Scanning Calorimetry (DSC):** DSC measures the heat flow into or out of a sample as it is heated or cooled. The peak of the endothermic curve corresponds to the melting point.[\[8\]](#)

Determination of Density

The density of a liquid can be measured using:

- **Pycnometry:** A pycnometer, a flask with a specific volume, is weighed empty, then filled with the sample liquid and weighed again. The density is calculated from the mass and volume.
- **Oscillating U-tube Densitometer:** This instrument measures the oscillation frequency of a U-shaped tube filled with the sample. The frequency is related to the density of the liquid.[\[5\]](#)[\[9\]](#)

Determination of Refractive Index

The refractive index is a measure of how much light bends as it passes through a substance and can be determined using:

- **Abbe Refractometer:** A few drops of the liquid are placed on the prism of the refractometer. Light is passed through the sample, and the refractive index is read directly from a scale.[\[10\]](#)
[\[11\]](#)

Determination of Viscosity

The viscosity of a liquid can be measured by:

- **Capillary Viscometer:** The time it takes for a known volume of liquid to flow through a capillary tube under the force of gravity is measured. This time is proportional to the kinematic viscosity.
- **Rotational Viscometer:** This instrument measures the torque required to rotate a spindle in the liquid at a constant speed. The torque is related to the dynamic viscosity.[\[5\]](#)

Logical Relationships and Trends

The physical properties of alkenes follow predictable trends based on their molecular structure. The following diagram illustrates these relationships.

Caption: Relationships between alkene molecular structure and physical properties.

Conclusion

This technical guide has summarized the available physical property data for **trans-8-Hexadecene**. While experimental values for this specific isomer are scarce, data from the closely related 1-hexadecene and n-hexadecane, in conjunction with established trends for alkenes, provide a reliable estimation of its physical characteristics. For applications requiring precise physical property data, experimental determination using the standard protocols outlined herein is recommended.

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